

Solubility Profile of 3-Amino-2-hydroxy-5-nitrobenzenesulfonic Acid: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Amino-2-hydroxy-5-nitrobenzenesulfonic acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **3-Amino-2-hydroxy-5-nitrobenzenesulfonic acid** (CAS No. 96-67-3), an important intermediate in the pharmaceutical and dye industries. Understanding the solubility of this compound is critical for its synthesis, purification, formulation, and application in various research and development settings.

Core Concepts: Solubility of Aromatic Sulfonic Acids

3-Amino-2-hydroxy-5-nitrobenzenesulfonic acid is a multifaceted molecule, with its solubility being governed by the interplay of its functional groups: a sulfonic acid group, an amino group, a hydroxyl group, and a nitro group, all attached to a benzene ring. The sulfonic acid group is strongly acidic and highly polar, generally conferring significant water solubility to the molecule. [1][2] The amino and hydroxyl groups can participate in hydrogen bonding, further enhancing solubility in protic solvents. Conversely, the nitro group and the aromatic ring contribute to the molecule's non-polar character. The overall solubility in a given solvent is a balance of these competing factors.

Quantitative Solubility Data

Precise quantitative solubility data for **3-Amino-2-hydroxy-5-nitrobenzenesulfonic acid** across a wide range of organic solvents is not extensively available in published literature. However, based on available data sheets and studies of structurally similar compounds, the following summary can be provided.

Solvent	Type	Solubility	Temperature (°C)	Notes
Water	Polar Protic	1 - 5 mg/mL	21.5	Also reported as 0.1-0.5 g/100 mL. [3] [4]
Ethanol	Polar Protic	Reported as "excellent"	Not Specified	Quantitative data is not available, but good solubility is expected due to hydrogen bonding capabilities. [5] [6]
Methanol	Polar Protic	Expected to be Soluble	-	Similar to ethanol, good solubility is anticipated.
Acetone	Polar Aprotic	Expected to be Sparingly Soluble	-	Moderate polarity may allow for some dissolution.
Dimethyl Sulfoxide (DMSO)	Polar Aprotic	Expected to be Soluble	-	High polarity suggests good solubility.
N,N-Dimethylformamide (DMF)	Polar Aprotic	Expected to be Soluble	-	High polarity suggests good solubility.
Hexane	Non-polar	Expected to be Insoluble	-	The high polarity of the sulfonic acid group makes it incompatible with non-polar solvents.

Toluene	Non-polar	Expected to be Insoluble	-	Similar to hexane, insolubility is expected.
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Note: "Expected" solubility is inferred from the general solubility characteristics of aromatic sulfonic acids and the specific functional groups present on the molecule. Experimental verification is recommended.

Experimental Protocols

Determination of Equilibrium Solubility (Shake-Flask Method)

A standard and reliable method for determining the equilibrium solubility of a compound is the shake-flask method.^{[1][7]}

Objective: To determine the saturation concentration of **3-Amino-2-hydroxy-5-nitrobenzenesulfonic acid** in a specific solvent at a controlled temperature.

Materials:

- **3-Amino-2-hydroxy-5-nitrobenzenesulfonic acid** (solid, pure form)
- Selected solvents (e.g., water, ethanol, DMSO)
- Temperature-controlled orbital shaker or water bath
- Centrifuge
- Analytical balance
- Volumetric flasks and pipettes
- HPLC or UV-Vis spectrophotometer for concentration analysis
- Syringe filters (0.45 µm)

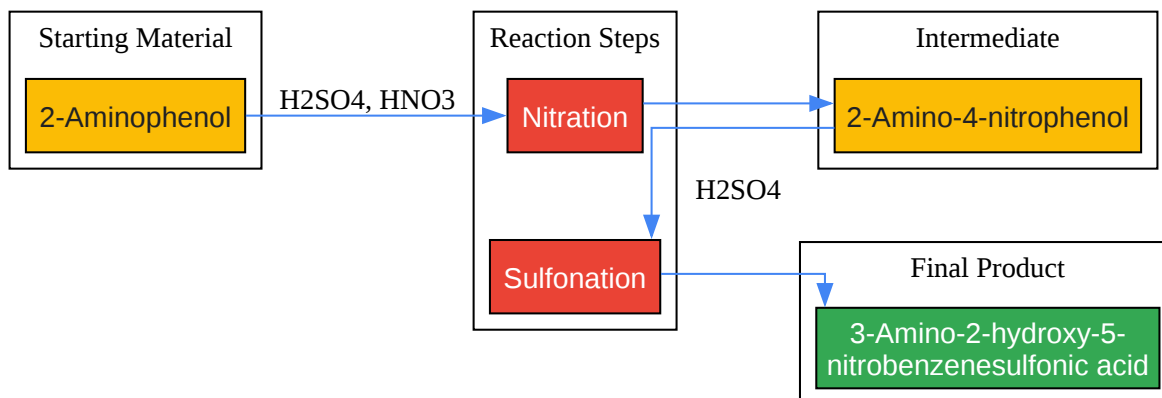
Procedure:

- Add an excess amount of solid **3-Amino-2-hydroxy-5-nitrobenzenesulfonic acid** to a series of vials, each containing a known volume of the selected solvent. The presence of undissolved solid is necessary to ensure saturation.
- Seal the vials to prevent solvent evaporation.
- Place the vials in a temperature-controlled shaker or water bath set to the desired temperature (e.g., 25 °C).
- Agitate the samples for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- After equilibration, allow the vials to stand undisturbed at the set temperature for a sufficient time to allow the excess solid to settle.
- Carefully withdraw a sample from the supernatant using a syringe and immediately filter it through a syringe filter to remove any undissolved particles.
- Dilute the filtered solution with a suitable solvent to a concentration within the analytical range of the chosen quantification method.
- Analyze the concentration of the diluted solution using a calibrated HPLC or UV-Vis spectrophotometer.
- Calculate the original solubility in the solvent, taking into account the dilution factor.

Mandatory Visualizations

Logical Workflow for the Synthesis of 3-Amino-2-hydroxy-5-nitrobenzenesulfonic Acid

The industrial synthesis of **3-Amino-2-hydroxy-5-nitrobenzenesulfonic acid** typically involves a two-step process starting from 2-aminophenol.[3] The following diagram illustrates the logical workflow of this synthesis.



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Caption: A logical workflow for the synthesis of **3-Amino-2-hydroxy-5-nitrobenzenesulfonic acid**.

Applications in Research and Drug Development

3-Amino-2-hydroxy-5-nitrobenzenesulfonic acid serves as a crucial building block in the synthesis of various organic molecules.

- Dye Industry: It is a key intermediate in the production of azo dyes.[3]
- Pharmaceutical Research: Its structural motifs are of interest in medicinal chemistry for the development of new therapeutic agents.
- Biochemical Assays: The compound and its derivatives can be utilized in enzyme studies and other biochemical assays.[3]

The solubility data and protocols presented in this guide are intended to support researchers and professionals in the effective handling and application of this versatile chemical compound.

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